

Fmoc-Tyr(PO3Bzl2)-OH molecular weight and formula

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Compound of Interest

Compound Name: Fmoc-Tyr(PO3Bzl2)-OH

Cat. No.: B146952

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Fmoc-Tyr(PO3Bzl2)-OH: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This document provides a concise technical summary of the chemical properties of **Fmoc-Tyr(PO3Bzl2)-OH**, a key reagent in peptide synthesis.

Core Chemical Data

The fundamental molecular and physical properties of **Fmoc-Tyr(PO3Bzl2)-OH** are summarized below. This data is essential for accurate experimental design and reagent quantification.

Property	Value
Molecular Formula	C38H34NO8P[1][2]
Molecular Weight	663.65 g/mol [1][2]
CAS Number	134150-51-9[1]
Synonyms	FMOC-O-DIBENZYLPHOSPHO-L-TYROSINE, Nα-Fmoc-O-[bis(benzyloxy)phosphoryl]-L-tyrosine[1]
Physical Form	White to Yellow Solid[3]

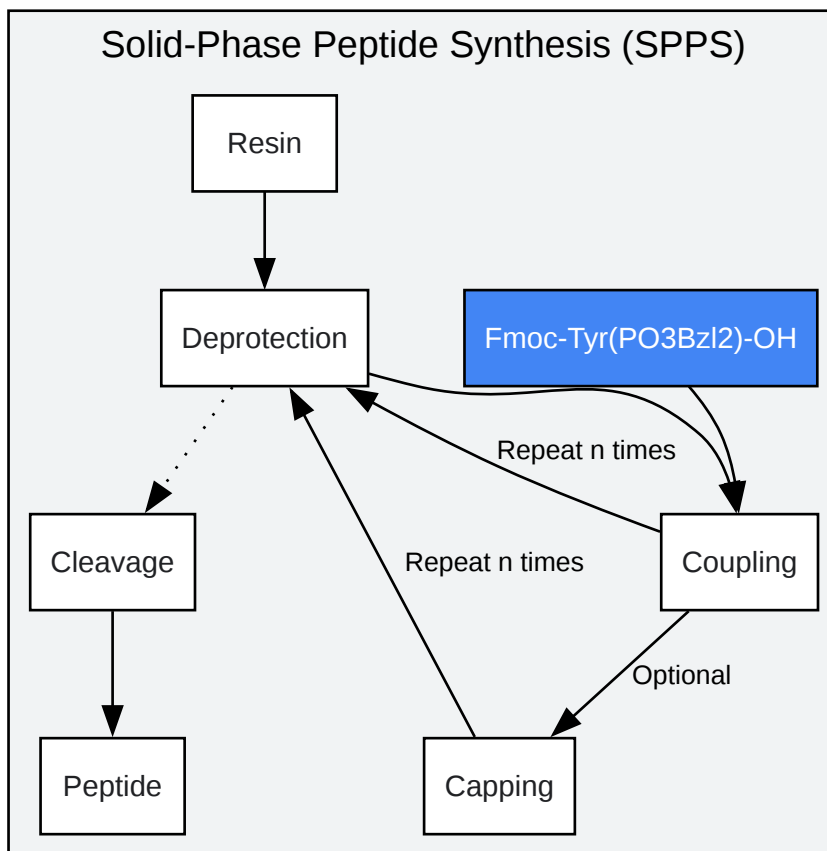
Experimental Considerations

Due to the specific nature of this topic, which centers on the intrinsic chemical properties of a single molecule, detailed experimental protocols for its use are context-dependent and fall outside the scope of this document. The primary "experiments" related to this compound are its synthesis and its application in solid-phase peptide synthesis (SPPS). Researchers employing **Fmoc-Tyr(PO₃Bzl₂)-OH** in SPPS should refer to established protocols for Fmoc-based peptide synthesis, paying special attention to coupling and deprotection steps involving phosphorylated amino acids.

Similarly, signaling pathways are biological processes in which a molecule like a phosphotyrosine-containing peptide might be involved after its synthesis. The compound **Fmoc-Tyr(PO₃Bzl₂)-OH** itself is a protected amino acid and not directly involved in cellular signaling.

Logical Relationship in Peptide Synthesis

The following diagram illustrates the logical position of **Fmoc-Tyr(PO₃Bzl₂)-OH** within a generalized workflow for solid-phase peptide synthesis.

Workflow Position of Fmoc-Tyr(PO₃Bzl₂)-OH

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Caption: Role of **Fmoc-Tyr(PO₃Bzl₂)-OH** in SPPS.

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